

Structural formula and IUPAC name for Prometryn

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An In-depth Technical Guide to **Prometryn** for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the herbicide **Prometryn**, including its chemical structure, nomenclature, physicochemical properties, and mechanism of action. The information is intended for researchers, scientists, and professionals involved in drug development and environmental science.

Chemical Identity

Prometryn is a selective triazine herbicide used for the control of annual broadleaf weeds and certain grasses in various crops.[1][2]

- IUPAC Name: 6-methylsulfanyl-2-N,4-N-di(propan-2-yl)-1,3,5-triazine-2,4-diamine[3][4]
- CAS Name: N,N'-bis(1-methylethyl)-6-(methylthio)-1,3,5-triazine-2,4-diamine[3][5][6]
- CAS Registry Number: 7287-19-6[3][7][8]
- Molecular Formula: C10H19N5S[3][6][8]
- Synonyms: **Prometryn**e, Caparol, Gesagard, Prometrex[3]

Structural Formula:



Physicochemical Properties

Prometryn is a colorless crystalline solid.[7][8] Its key physicochemical properties are summarized in the table below.

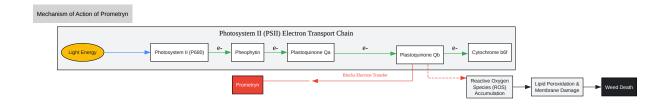
Property	Value	Reference
Molecular Weight	241.36 g/mol	[3][8]
Melting Point	118-120 °C	[7][8]
Boiling Point	309.64 °C (estimate)	[8]
Vapor Pressure	1.24 x 10 ⁻⁶ mm Hg at 25 °C	[3]
Water Solubility	33 - 48 mg/L at 20 °C	[3][7]
LogP (Octanol-Water Partition Coefficient)	3.1 - 3.34	[7][9]
Henry's Law Constant	1.2 x 10 ⁻⁸ atm-cu m/mole	[3]

Mechanism of Action

Prometryn is a selective, systemic herbicide that functions as an inhibitor of photosynthesis at Photosystem II (PSII).[1][10] It is absorbed through the roots and leaves of the plant and translocated to the apical meristems.[11]

Within the chloroplasts, **Prometryn** binds to the D1 quinone-binding protein in PSII, which disrupts the electron transport chain.[1] This blockage prevents the conversion of light energy into chemical energy (ATP and NADPH). The inhibition of electron flow leads to the accumulation of highly reactive oxygen species, which cause lipid peroxidation and membrane damage, resulting in chlorosis, necrosis, and ultimately, the death of the plant.[1]





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Mechanism of Action of Prometryn

Toxicological Data

Prometryn exhibits low to moderate acute toxicity in mammals. The following table summarizes key toxicological data.



Test	Species	Route	Value	Reference
LD50	Rat	Oral	3750 - 5235 mg/kg	[7]
LD50	Mouse	Oral	3750 mg/kg	[7]
LD50	Rabbit	Dermal	> 2000 - 3100 mg/kg	[7]
LC50 (4-hour)	Rat	Inhalation	> 5.2 mg/L	[12]
LC50 (96-hour)	Rainbow Trout	Aquatic	2.5 - 5.5 mg/L	[7][12]
LC50 (96-hour)	Bluegill Sunfish	Aquatic	7.9 - 10.0 mg/L	[7][12]
LC50 (48-hour)	Daphnia magna	Aquatic	12.66 - 18.9 mg/L	[7][12]
LD ₅₀	Bobwhite Quail	Oral	> 2150 mg/kg	[7]
LD ₅₀	Mallard Duck	Oral	> 4640 mg/kg	[7]
Contact LD ₅₀	Bee	Contact	> 99 μ g/bee	[7]

Experimental Protocols

Detailed experimental protocols for **Prometryn** analysis often involve extraction from a matrix followed by chromatographic determination. Below is a generalized protocol for the analysis of **Prometryn** residues in soil.

Objective: To determine the concentration of **Prometryn** in a soil sample.

Materials:

- Soil sample
- Prometryn analytical standard
- Methanol, HPLC grade
- · Acetonitrile, HPLC grade



- Water, HPLC grade
- Sodium chloride
- Anhydrous magnesium sulfate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Centrifuge tubes (50 mL)
- Syringe filters (0.22 μm)
- High-Performance Liquid Chromatograph (HPLC) with a UV or Mass Spectrometry (MS) detector

Procedure:

- Sample Preparation:
 - Air-dry the soil sample and sieve to remove large debris.
 - Weigh 10 g of the homogenized soil into a 50 mL centrifuge tube.
- Extraction (QuEChERS-based method):
 - Add 10 mL of acetonitrile to the soil sample.
 - Vortex vigorously for 1 minute to ensure thorough mixing.
 - Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride.
 - Immediately shake vigorously for 1 minute.
 - Centrifuge at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:



- Transfer 6 mL of the supernatant (acetonitrile layer) to a 15 mL centrifuge tube containing
 900 mg of anhydrous magnesium sulfate, 150 mg of PSA, and 150 mg of C18.
- Vortex for 30 seconds.
- Centrifuge at 4000 rpm for 5 minutes.
- Analysis:
 - Take an aliquot of the cleaned extract and filter it through a 0.22 μm syringe filter.
 - Analyze the sample using HPLC-UV or HPLC-MS.
 - Prepare a calibration curve using the **Prometryn** analytical standard to quantify the concentration in the sample.

Note: This is a generalized protocol. Specific parameters such as the HPLC column, mobile phase composition, and detector settings should be optimized for the specific instrumentation and desired sensitivity.

Environmental Fate

Prometryn is moderately persistent in the environment. Its degradation in soil is primarily through microbial action, with a reported half-life ranging from 40 to 70 days under field conditions.[12] It has a low potential for bioaccumulation.[7] **Prometryn** is stable to hydrolysis in neutral, slightly acidic, or slightly alkaline media at 20°C but is hydrolyzed by warm acids and alkalis and is decomposed by UV irradiation.[3]

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